

# An In-depth Technical Guide to the Properties and Applications of Dilinoleic Acid

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## Compound of Interest

Compound Name: *Dilinoleic acid*

CAS No.: *47818-40-6*

Cat. No.: *B12795762*

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## Introduction

**Dilinoleic acid** is a versatile C36 dicarboxylic acid synthesized through the dimerization of linoleic acid, an abundant unsaturated fatty acid found in vegetable oils.[1][2] This renewable resource-based building block is characterized by a complex structure, comprising a mixture of acyclic, monocyclic, and bicyclic isomers.[3] Its unique combination of properties, including a long aliphatic chain, difunctionality, and amorphous nature, has led to its use in a wide array of applications, from polymer synthesis to cosmetics and potentially in advanced drug delivery systems. This guide provides a comprehensive overview of the physicochemical properties, synthesis, and key applications of **dilinoleic acid**, with a focus on the technical details relevant to scientific and research professionals.

## Physicochemical Properties of Dilinoleic Acid

The properties of **dilinoleic acid** can vary depending on the grade and the specific isomeric composition. The following tables summarize the typical physicochemical properties of **dilinoleic acid** and its derivatives.

Table 1: General Properties of **Dilinoleic Acid**

| Property         | Value                                          | Reference |
|------------------|------------------------------------------------|-----------|
| Chemical Formula | C <sub>36</sub> H <sub>64</sub> O <sub>4</sub> | [4][5]    |
| Molecular Weight | ~560.9 g/mol                                   | [1][4][6] |
| Appearance       | Colorless to pale yellow liquid                | [7]       |
| Melting Point    | 105-190 °C                                     | [1][7]    |

Table 2: Typical Physical and Chemical Characteristics of **Dilinoleic Acid**

| Parameter               | Typical Value          |
|-------------------------|------------------------|
| Acid Value              | 190 - 200 mg KOH/g     |
| Saponification Value    | 195 - 205 mg KOH/g     |
| Viscosity @ 25°C        | 5000 - 7000 cP         |
| Density @ 25°C          | 0.95 g/cm <sup>3</sup> |
| Refractive Index @ 25°C | 1.485                  |

Note: These values are typical and can vary between different commercial grades of **dilinoleic acid**.

## Experimental Protocols

### Synthesis of Dilinoleic Acid via Clay-Catalyzed Dimerization

The industrial production of **dilinoleic acid** is primarily achieved through the catalytic dimerization of linoleic acid, often sourced from tall oil fatty acids.[8] Montmorillonite clay is a commonly used catalyst for this process.[8][9]

Materials:

- Linoleic acid (or a fatty acid mixture rich in linoleic acid, such as tall oil fatty acids)
- Montmorillonite clay catalyst
- Water
- Phosphoric acid (85%)
- Nitrogen gas

#### Procedure:

- A mixture of linoleic acid, montmorillonite clay catalyst (e.g., 4% by weight of fatty acids), and a small amount of water (e.g., 2-5% by weight of fatty acids) is charged into a high-pressure autoclave.[\[8\]](#)[\[10\]](#)
- The autoclave is purged with nitrogen to create an inert atmosphere.
- The mixture is heated to a temperature of 230-260°C and pressurized.[\[8\]](#)
- The reaction is allowed to proceed with stirring for several hours (e.g., 2-4 hours).[\[8\]](#)
- After the reaction, the crude product is cooled and treated with phosphoric acid to neutralize and precipitate the clay catalyst.[\[8\]](#)
- The catalyst is removed by filtration.
- The resulting product is a mixture of monomeric fatty acids, dimeric acids (**dilinoleic acid**), and higher oligomers.
- Pure **dilinoleic acid** is obtained by fractional distillation or other purification methods to separate it from the unreacted monomers and higher polymers.

## Synthesis of a Polyamide from Dilinoleic Acid and Ethylenediamine

**Dilinoleic acid** can be used as a dicarboxylic acid monomer to produce polyamides through condensation polymerization with a diamine.

Materials:

- **Dilinoleic acid**
- Ethylenediamine
- Nitrogen gas

Procedure:

- Stoichiometric amounts of **dilinoleic acid** and ethylenediamine are charged into a reaction vessel equipped with a stirrer, a nitrogen inlet, and a condenser for water removal.
- The mixture is heated under a slow stream of nitrogen.
- The temperature is gradually increased to around 150-200°C to initiate the polycondensation reaction, with the removal of water as a byproduct.
- The reaction is continued for several hours until the desired molecular weight is achieved, which can be monitored by measuring the viscosity of the reaction mixture.
- The resulting polyamide is then cooled and can be extruded or pelletized.

## Characterization of Dilinoleic Acid and its Polymers

Fourier Transform Infrared (FTIR) Spectroscopy: FTIR is a valuable tool for characterizing the chemical structure of **dilinoleic acid** and its polymers. For **dilinoleic acid**, characteristic peaks include a broad O-H stretch from the carboxylic acid groups around 3000  $\text{cm}^{-1}$ , a C=O stretch around 1710  $\text{cm}^{-1}$ , and C-H stretching vibrations of the aliphatic chains around 2850-2950  $\text{cm}^{-1}$ . In polyamides, the formation of the amide bond is confirmed by the appearance of a characteristic N-H stretching peak around 3300  $\text{cm}^{-1}$  and an amide I (C=O stretch) peak around 1650  $\text{cm}^{-1}$ .<sup>[11][12]</sup>

Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy can provide detailed structural information about **dilinoleic acid** and its derivatives. The complex mixture of isomers in **dilinoleic acid** results in a complex NMR spectrum. However, characteristic signals for the carboxylic acid protons, olefinic protons, and the long aliphatic chains can be identified.

For polyamides, NMR can be used to confirm the incorporation of both the **dilinoic acid** and diamine monomers into the polymer chain.[\[11\]](#)[\[12\]](#)

Gel Permeation Chromatography (GPC): GPC is used to determine the molecular weight and molecular weight distribution of polymers derived from **dilinoic acid**. The polymer is dissolved in a suitable solvent, such as hexafluoroisopropanol (HFIP) for polyamides, and passed through a column packed with a porous gel.[\[13\]](#)[\[14\]](#) The elution time is inversely proportional to the molecular size, allowing for the determination of the molecular weight distribution by comparing with known standards.[\[13\]](#)[\[15\]](#)

## Applications of Dilinoic Acid

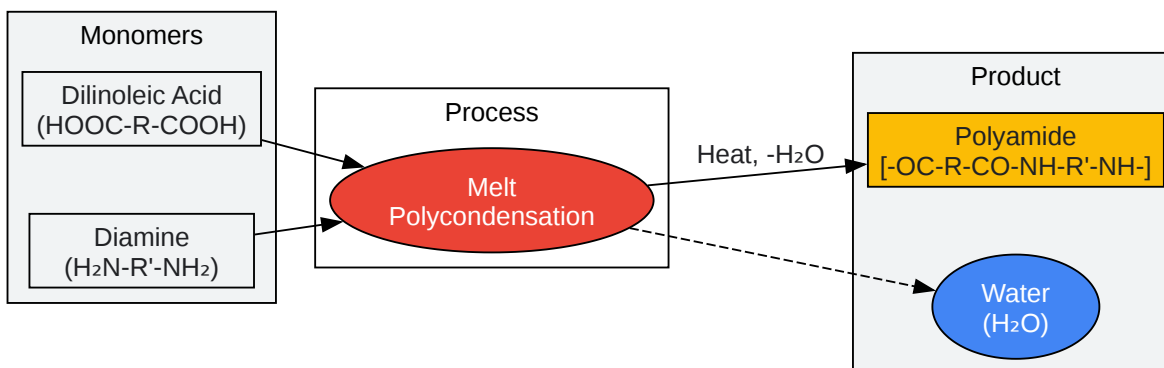
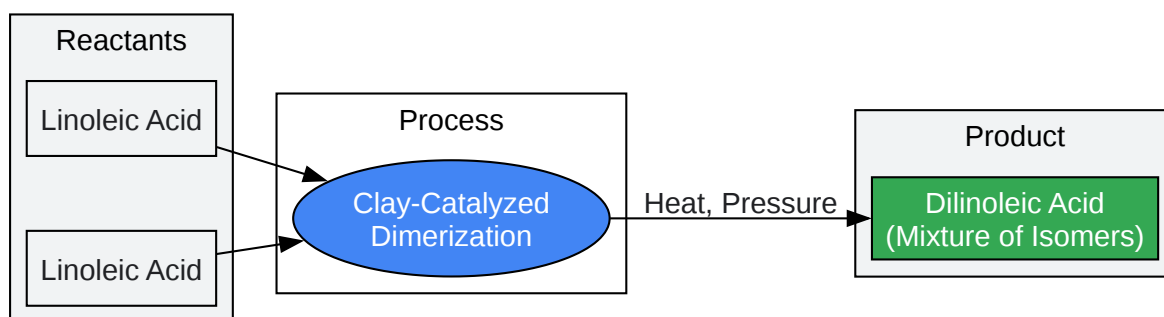
The unique properties of **dilinoic acid** make it a valuable component in a variety of applications:

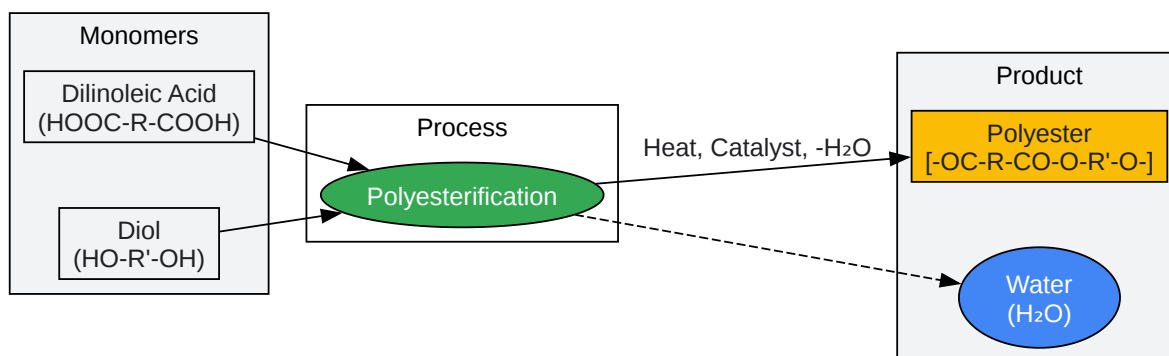
- **Polymers:** **Dilinoic acid** is a key monomer in the synthesis of high-performance polyamides, polyesters, and polyurethanes.[\[6\]](#) These polymers often exhibit excellent flexibility, water resistance, and adhesion, making them suitable for use as hot-melt adhesives, coatings, and in engineering plastics.[\[2\]](#)
- **Cosmetics and Personal Care:** Due to its emollient and skin-conditioning properties, **dilinoic acid** and its ester derivatives are widely used in cosmetic formulations such as lipsticks, lotions, and creams.[\[2\]](#)[\[6\]](#) Copolymers of **dilinoic acid** with propanediol or butanediol also function as film-forming and viscosity-increasing agents.[\[16\]](#)
- **Lubricants and Corrosion Inhibitors:** The long aliphatic chains and the presence of carboxylic acid groups make **dilinoic acid** an effective component in the formulation of high-performance lubricants and corrosion inhibitors.[\[6\]](#)
- **Drug Delivery:** The biocompatibility and amphiphilic nature of some **dilinoic acid**-based polymers are being explored for applications in drug delivery systems. These materials can form micelles or nanoparticles for the encapsulation and controlled release of therapeutic agents.

## Visualizing Key Processes

To better illustrate the chemical transformations and relationships discussed, the following diagrams are provided in the DOT language for Graphviz.

## Synthesis of Dilinoleic Acid





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